

Application Notes and Protocols for Ebecryl 220 in Stereolithography (SLA) 3D Printing

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Compound of Interest

Compound Name: Ebecryl 220

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of Ebecryl® 220, a hexafunctional aromatic urethane acrylate, in stereolithography (SLA) 3D printing formulations. Ebecryl® 220 is known for its rapid cure response, high hardness, and excellent solvent resistance, making it a candidate for applications requiring robust and chemically resistant components.^{[1][2][3][4]}

Introduction to Ebecryl 220 for SLA

Ebecryl® 220 is an aromatic urethane acrylate oligomer that, when exposed to UV radiation in the presence of a suitable photoinitiator, undergoes rapid polymerization to form a solid, crosslinked polymer.^{[1][2][3][4]} Its high functionality contributes to a high crosslink density, resulting in printed objects with excellent hardness and chemical resistance.^{[1][3]} Due to its high viscosity, Ebecryl® 220 is typically formulated with reactive diluents to achieve a viscosity suitable for SLA printing processes. The selection of these diluents, along with the type and concentration of the photoinitiator, is critical in tuning the final properties of the printed material.

Example Formulations

The following table outlines example formulations for SLA resins based on Ebecryl® 220. These are starting points and may require optimization depending on the specific SLA printer and desired application. A study on urethane acrylate-based resins for dental applications utilized a formulation with 40 wt% urethane acrylate, 40 wt% crosslinking agent, 12 wt%

reactive diluent, and 3 wt% photoinitiator, which serves as a basis for the compositions presented below.^{[5][6]}

Table 1: Example Ebecryl® 220 SLA Resin Formulations

Component	Formulation A (High Hardness)	Formulation B (Balanced)	Formulation C (Improved Flexibility)
Ebecryl® 220 (Oligomer)	50%	40%	30%
Trimethylolpropane Triacrylate (TMPTA) (Crosslinker)	35%	40%	35%
1,6-Hexanediol Diacrylate (HDDA) (Reactive Diluent)	13%	13%	23%
Tri(propylene glycol) Diacrylate (TPGDA) (Reactive Diluent)	-	5%	10%
Phenylbis(2,4,6- trimethylbenzoyl)phos phine Oxide (BAPO) (Photoinitiator)	2%	2%	2%

Experimental Protocols

Resin Preparation

- In a light-blocking container, combine the desired weights of Ebecryl® 220, reactive diluents (HDDA and/or TPGDA), and crosslinker (TMPTA).
- Gently heat the mixture to 50-60°C while stirring until a homogeneous solution is obtained. This will reduce the viscosity of Ebecryl® 220 and aid in mixing.
- Allow the mixture to cool to room temperature.

- Add the photoinitiator (BAPO) and stir in the dark until it is completely dissolved.
- Degas the resin in a vacuum chamber to remove any entrapped air bubbles.

Viscosity Measurement

- Use a rotational viscometer with a suitable spindle.
- Equilibrate the resin sample to the measurement temperature (e.g., 25°C).
- Measure the viscosity at a defined shear rate (e.g., 10 s⁻¹).

Stereolithography (SLA) 3D Printing

- Pour the prepared resin into the vat of a commercial SLA 3D printer.
- Set the printing parameters, including layer thickness (e.g., 50-100 µm) and exposure time. Exposure time will need to be calibrated for the specific resin formulation and printer.
- Print the desired 3D models (e.g., tensile test specimens, cytotoxicity test samples).
- After printing, remove the parts from the build platform and wash them with isopropyl alcohol (IPA) to remove excess uncured resin.
- Perform post-curing in a UV curing chamber to ensure complete polymerization.

Mechanical Testing

- Print tensile test specimens according to a standard such as ASTM D638.
- Condition the specimens at a controlled temperature and humidity.
- Perform tensile testing using a universal testing machine to determine the ultimate tensile strength, Young's modulus, and elongation at break.
- Print flexural test specimens according to a standard such as ASTM D790.
- Perform three-point bending tests to determine the flexural strength and flexural modulus.

Biocompatibility Assessment (In Vitro Cytotoxicity)

- Prepare disk-shaped samples of the cured resin.
- Sterilize the samples.
- Perform an MTT assay according to ISO 10993-5 standards to assess the in vitro cytotoxicity. This involves incubating the material extracts with a cell line (e.g., L929 fibroblasts) and measuring cell viability. Urethane acrylate-based resins have been shown to be non-toxic in some dental applications based on MTT assays.[\[5\]](#)[\[6\]](#)

Expected Material Properties

The following table summarizes the expected range of properties for SLA-printed parts based on Ebecryl® 220 formulations. These values are illustrative and will vary depending on the exact formulation and processing conditions.

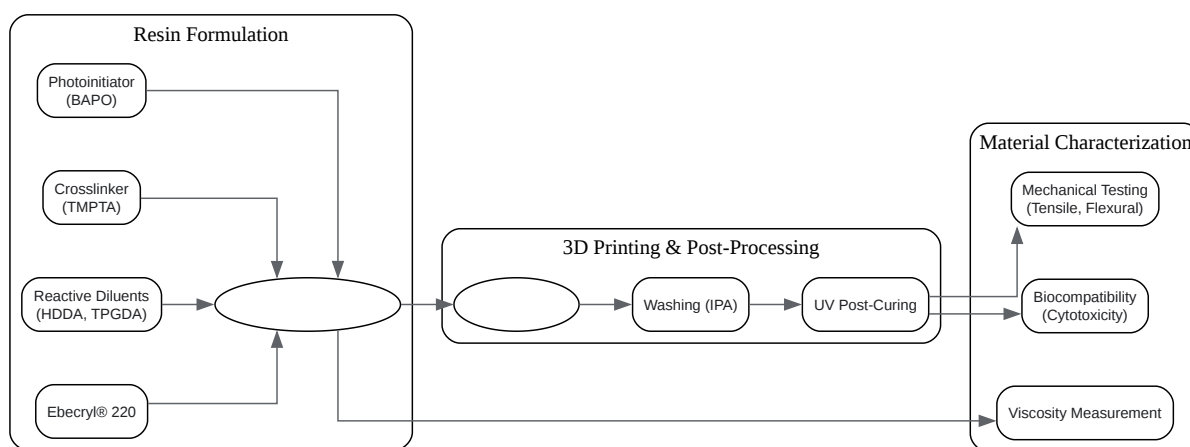
Table 2: Expected Properties of Cured Ebecryl® 220 Formulations

Property	Formulation A	Formulation B	Formulation C
Viscosity (at 25°C, mPa·s)	500 - 800	400 - 700	300 - 600
Ultimate Tensile Strength (MPa)	40 - 60	35 - 55	30 - 50
Young's Modulus (GPa)	2.0 - 3.0	1.5 - 2.5	1.0 - 2.0
Elongation at Break (%)	2 - 5	4 - 8	6 - 12
Flexural Strength (MPa)	70 - 100	60 - 90	50 - 80
Flexural Modulus (GPa)	2.5 - 3.5	2.0 - 3.0	1.5 - 2.5
Shore D Hardness	85 - 95	80 - 90	75 - 85

Biocompatibility and Considerations for Drug Development

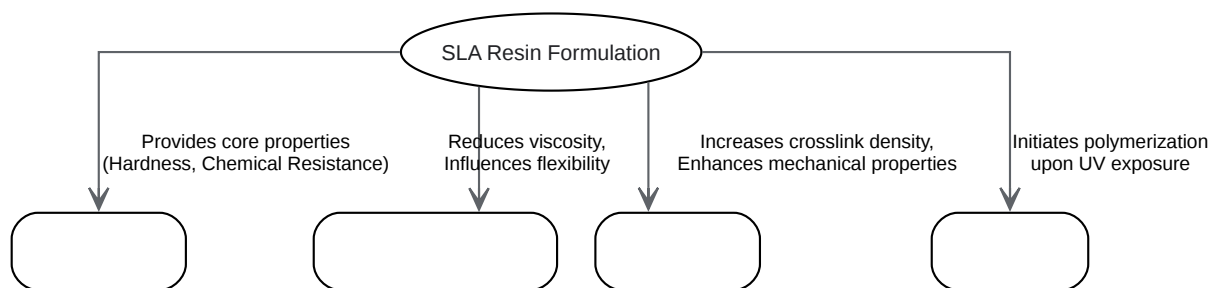
While some urethane acrylates have demonstrated good biocompatibility in dental applications, it is crucial to note that Ebecryl® 220 is an aromatic urethane acrylate.[5][6] Aromatic compounds can sometimes have higher cytotoxic potential than their aliphatic counterparts. Therefore, for any application in drug development or those requiring biocompatibility, rigorous testing according to ISO 10993 and other relevant standards is mandatory. The non-toxic results from studies on other urethane acrylates are promising but do not replace the need for specific testing of any Ebecryl® 220-based formulation.[5][6]

Visualizations



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Caption: Experimental workflow for Ebecryl® 220 SLA resin.



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Caption: Components of an Ebecryl® 220 SLA formulation.

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